

An In-depth Technical Guide to 3-Chloropropyl Isocyanate

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Compound of Interest

Compound Name: 3-Chloropropyl isocyanate

Cat. No.: B084413

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This guide provides essential technical information regarding **3-Chloropropyl Isocyanate**, a key chemical intermediate in various synthetic processes. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

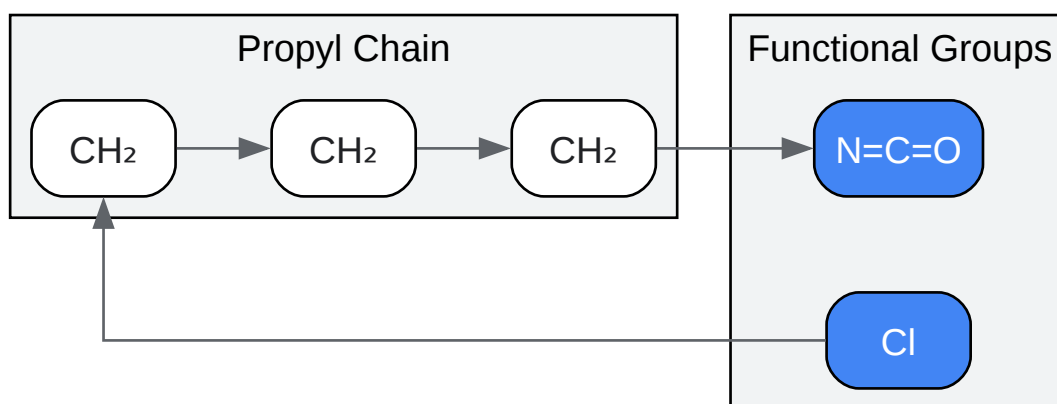
Core Molecular Data

3-Chloropropyl isocyanate is a versatile reagent utilized in the synthesis of a range of organic compounds. Its key molecular properties are summarized below.

Property	Value	Reference
Molecular Formula	Cl(CH ₂) ₃ NCO	
Molecular Weight	119.55 g/mol	
CAS Number	13010-19-0	[1]

Molecular Structure and Connectivity

The structure of **3-Chloropropyl isocyanate** is characterized by a propyl chain with a terminal chlorine atom and an isocyanate functional group at the opposite end. This bifunctional nature allows it to participate in a variety of chemical reactions.



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Caption: Logical relationship of **3-Chloropropyl isocyanate** components.

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References

- 1. nbinno.com [nbinno.com]
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